

Application Notes and Protocols for AC1903 in Cell Culture

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Compound of Interest

Compound Name: AC1903

Cat. No.: B1664771

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Introduction

AC1903 is a small molecule inhibitor primarily targeting the Transient Receptor Potential Canonical 5 (TRPC5) ion channel, a non-selective cation channel permeable to Ca^{2+} that is highly expressed in the brain and kidneys.[1][2] Initially identified as a selective TRPC5 inhibitor, further studies have revealed that **AC1903** also exhibits inhibitory activity against other TRP channels, including TRPC3, TRPC4, TRPC6, and TRPV4.[3] This compound has been instrumental in investigating the physiological and pathological roles of these channels. In preclinical studies, **AC1903** has shown promise by suppressing severe proteinuria and preventing podocyte loss in a rat model of focal segmental glomerulosclerosis (FSGS).[1][2] Proper dissolution and preparation of **AC1903** are critical for accurate and reproducible results in cell culture experiments.

Data Presentation

AC1903 Properties and Solubility

Property	Value	Source(s)
Molecular Weight	303.36 g/mol	
Appearance	White to beige powder	
Solubility		
DMSO	≥ 30 mg/mL (approx. 99 mM)	[1][4][5]
Ethanol	up to 25 mg/mL	[4]
Water	Insoluble	[5]
Storage		
Solid Powder	Store desiccated at -20°C for up to 1 year	[4]
Stock Solution (in DMSO)	Store in aliquots at -20°C for up to 1 month	[4]

Note: Solubility in DMSO can vary. It is recommended to use fresh, anhydrous DMSO for preparing stock solutions as moisture can reduce solubility.[5] Sonication may be required to fully dissolve the compound.[1]

Recommended Working Concentrations

The optimal working concentration of **AC1903** will vary depending on the cell type and experimental design. In cellular experiments, **AC1903** is typically used at concentrations ranging from 30 to 100 µM.[3] However, it is crucial to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay. It is important to note that at these concentrations, off-target effects on TRPC3, TRPC4, TRPC6, and TRPV4 channels are likely.[3]

Experimental Protocols

Materials

- **AC1903** powder

- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Complete cell culture medium (pre-warmed to 37°C)
- Sterile 0.22 µm syringe filter (optional, for sterilization of stock solution)

Protocol 1: Preparation of a 10 mM AC1903 Stock Solution in DMSO

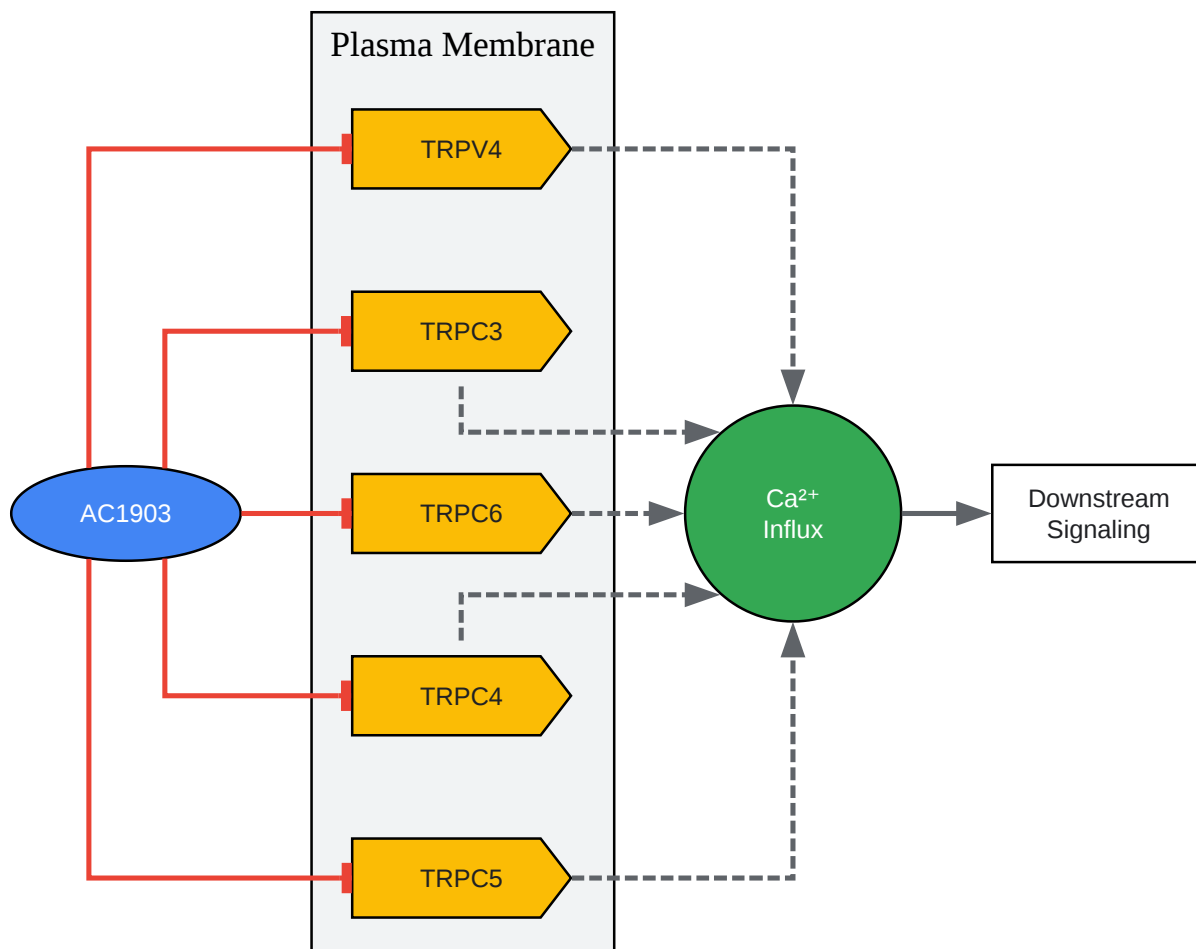
- Aseptic Technique: Perform all steps in a laminar flow hood or biosafety cabinet to maintain sterility.
- Weighing **AC1903**: Accurately weigh out the desired amount of **AC1903** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 3.03 mg of **AC1903** (Molecular Weight = 303.36 g/mol).
- Dissolution: Transfer the weighed **AC1903** powder into a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM stock solution, add 1 mL of DMSO to 3.03 mg of **AC1903**.
- Solubilization: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present.
- Sterilization (Optional): If sterility is a concern, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month.^[4]

Protocol 2: Preparation of Working Solutions and Dosing Cells

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **AC1903** stock solution at room temperature.
- **Dilution in Culture Medium:** It is crucial to add the DMSO stock solution to the pre-warmed complete cell culture medium, not the other way around, to prevent precipitation.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum, typically below 0.5%, as higher concentrations can be toxic to cells. A 1:1000 dilution of the stock solution will result in a final DMSO concentration of 0.1%.
- **Example Dilution (for a 10 μ M final concentration):** To prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM **AC1903** stock solution to 999 μ L of pre-warmed complete cell culture medium.
- **Mixing:** Gently mix the working solution by pipetting up and down or by inverting the tube. Avoid vigorous vortexing, which can cause shearing of cellular components in the medium.
- **Vehicle Control:** Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples. This is essential to differentiate the effects of **AC1903** from any potential effects of the solvent.
- **Dosing Cells:** Remove the existing medium from your cultured cells and replace it with the freshly prepared working solution containing **AC1903** or the vehicle control.
- **Incubation:** Incubate the cells for the desired duration of the experiment under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Visualizations

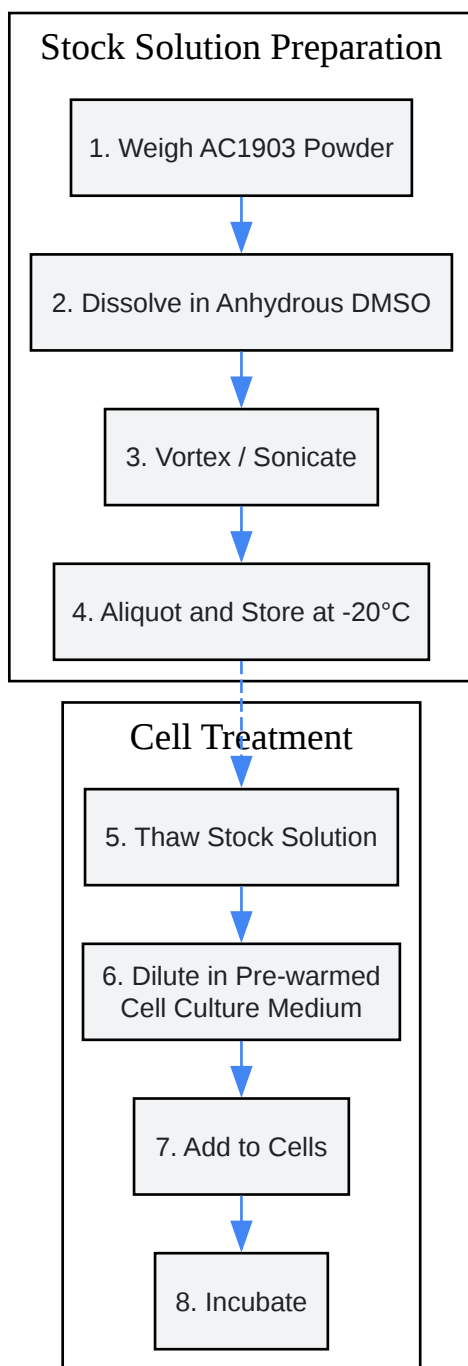
Signaling Pathway of **AC1903** Inhibition



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Caption: **AC1903** inhibits TRPC5 and other TRP channels, blocking Ca²⁺ influx.

Experimental Workflow for AC1903 Preparation and Cell Treatment



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